

Propylhexedrine: Laboratory Safety and Disposal Protocols

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Compound of Interest

Compound Name: *Propylhexedrine, (+)-*

CAS No.: 6556-29-2

Cat. No.: B12800925

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Disclaimer: This document provides guidance on the proper disposal of propylhexedrine in a laboratory setting. It is intended for researchers, scientists, and drug development professionals. All procedures must be conducted in strict accordance with institutional policies and regulations set forth by local, state, and federal authorities, including the Environmental Protection Agency (EPA). Consult your institution's Environmental Health and Safety (EHS) department for specific requirements.

Immediate Safety and Hazard Identification

Propylhexedrine is a chemical compound requiring careful handling. The primary route of concern for waste disposal is its classification as a potentially hazardous substance due to its toxicity.

- **Regulatory Status:** Propylhexedrine is not a federally controlled substance in the United States, and therefore, the specific disposal regulations from the Drug Enforcement Administration (DEA) for controlled substances do not apply. Disposal is governed by the EPA's Resource Conservation and Recovery Act (RCRA).^[1]

- Primary Hazards: Safety Data Sheets (SDS) indicate that propylhexedrine hydrochloride is toxic or harmful if swallowed and causes serious skin and eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Data and Hazard Classification

Proper disposal begins with correct waste characterization. Based on its toxicological profile, propylhexedrine waste must be managed as hazardous chemical waste.

Parameter	Value / Classification	Source
CAS Number	1007-33-6 (for hydrochloride salt)	[2]
GHS Hazard Class	Acute Toxicity, Oral (Category 3 or 4)	[2] [3]
GHS Hazard Statements	H301: Toxic if swallowed; H302: Harmful if swallowed	[2] [3]
H315: Causes skin irritation	[2] [4]	
H319: Causes serious eye irritation	[2] [4]	
H335: May cause respiratory irritation	[2] [4]	
EPA Waste Status	Must be managed as hazardous waste due to toxicity. It is not on the P or U lists, but its characteristic toxicity requires it to be disposed of as chemical waste.	[1] [5]
LD50 (Intraperitoneal)	85 mg/kg (mouse)	[2]

Experimental Protocols: Disposal Procedures

No validated protocols for the chemical neutralization or degradation of propylhexedrine in a standard laboratory setting are recommended. The industry standard and safest method for

disposal is through a licensed hazardous waste management vendor, typically via incineration. Attempting to neutralize the compound without a specific, approved protocol can be dangerous and may violate environmental regulations.

The following step-by-step procedure outlines the standard operational plan for disposing of propylhexedrine waste in a research environment.

Step 1: Waste Characterization and Segregation

- Based on its acute oral toxicity, all waste propylhexedrine (pure substance, contaminated labware, solutions) must be designated as hazardous chemical waste.
- Segregate propylhexedrine waste from all other waste streams, including non-hazardous trash, sharps, and biohazards. Do not mix it with other chemical wastes unless explicitly permitted by your EHS department.

Step 2: Containerization

- Use a dedicated, compatible hazardous waste container for all propylhexedrine waste. The container must be in good condition, made of a material that does not react with the chemical (e.g., glass or appropriate plastic), and have a secure, leak-proof screw-top cap.^[6]
- Original containers of expired or unwanted propylhexedrine can be used for disposal "as is" within a larger hazardous waste collection container.^[6]

Step 3: Labeling

- Label the waste container clearly with a "HAZARDOUS WASTE" tag, available from your EHS department.^[6]
- Fill out the label completely, including:
 - The full chemical name: "Propylhexedrine" or "Propylhexedrine Hydrochloride". Avoid abbreviations.
 - The name of the Principal Investigator (PI) and the specific laboratory location (building, room number).

- An accurate description of the contents and their concentrations.

Step 4: Storage (Satellite Accumulation)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).[6]
- The SAA must be at or near the point of generation and under the control of laboratory personnel.
- Ensure the SAA is inspected weekly for leaks or container degradation, with inspections documented in a log.[6]
- Use secondary containment (e.g., a chemical-resistant tray or tub) to prevent spills.

Step 5: Arranging for Disposal

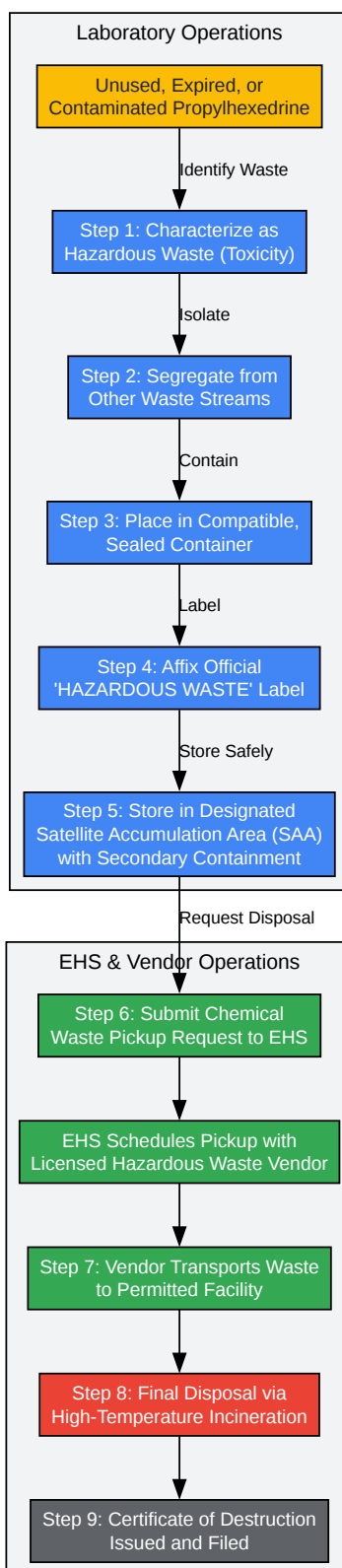
- Once the waste container is full or you are ready to dispose of the material, submit a chemical waste pickup request to your institution's EHS department.[6]
- EHS will coordinate with a licensed hazardous waste vendor for proper transportation and final disposal, which is typically high-temperature incineration.[6]

Step 6: Record Keeping

- Maintain meticulous records of all disposed propylhexedrine, including quantities and pickup dates. Your EHS department will provide a manifest or certificate of destruction from the vendor, which should be filed with your laboratory's safety records.

Mandatory Visualizations

The following diagram illustrates the standard workflow for the proper disposal of propylhexedrine from a laboratory setting.



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Caption: Logical workflow for the compliant disposal of propylhexedrine waste.

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